

Ammonium dodecyl sulfate physical and chemical properties datasheet

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Compound of Interest

Compound Name: Ammonium dodecyl sulfate

Cat. No.: B1164933

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Ammonium Dodecyl Sulfate: A Comprehensive Technical Datasheet

For Researchers, Scientists, and Drug Development Professionals

Ammonium dodecyl sulfate (ADS), also commonly known as ammonium lauryl sulfate (ALS), is an anionic surfactant widely utilized across various scientific and industrial applications, including in drug development as an excipient, in biochemical assays, and in cleaning formulations. This technical guide provides an in-depth overview of its physical and chemical properties, supported by experimental methodologies and key data presented for clarity and ease of use.

Core Physical and Chemical Properties

Ammonium dodecyl sulfate is the ammonium salt of dodecyl sulfate. The molecule consists of a 12-carbon nonpolar hydrocarbon tail and a polar sulfate head group, which imparts its amphiphilic and surface-active properties.

Property	Value	Reference
Chemical Name	Ammonium Dodecyl Sulfate	[1]
Synonyms	Ammonium Lauryl Sulfate, Dodecyl Sulfate Ammonium Salt	[1]
CAS Number	2235-54-3	[1]
Molecular Formula	C ₁₂ H ₂₉ NO ₄ S	[2]
Molecular Weight	283.43 g/mol	[2]
Appearance	White to light yellow solid, or a colorless to pale yellow liquid in solution.	[3]
Solubility	Highly soluble in water. Low solubility in organic solvents.	[3]
Density	Approximately 1.01 - 1.02 g/cm ³	[4]
Surface Tension	38 mN/m (for a 100 mg/L solution at 25°C)	[1]
Critical Micelle Concentration (CMC)	Varies with temperature and purity; reported values are in the millimolar range.	

Chemical Stability and Reactivity

Ammonium dodecyl sulfate exhibits stability in neutral to slightly acidic conditions (pH 4-7). However, its stability is compromised under more extreme pH conditions:

- Acidic Conditions (pH < 4): Hydrolysis occurs, leading to the formation of dodecyl alcohol.
- Alkaline Conditions (pH > 7): Ammonia gas is released.

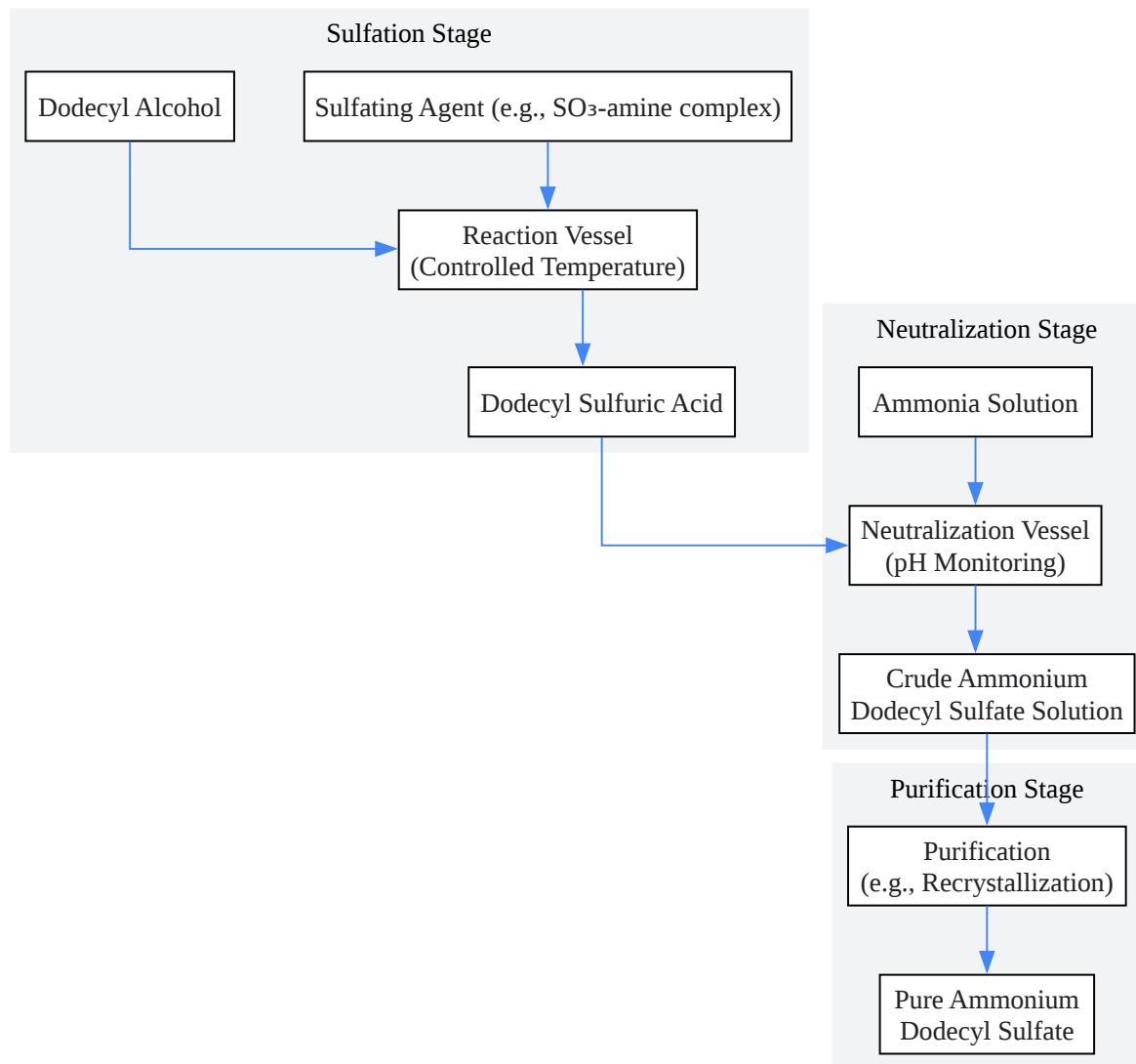
The compound can also decompose when subjected to high temperatures for extended periods. It is generally stable in hard water. As an acidic inorganic salt, its aqueous solutions have a pH of less than 7.0 and will react as acids to neutralize bases.[\[5\]](#)

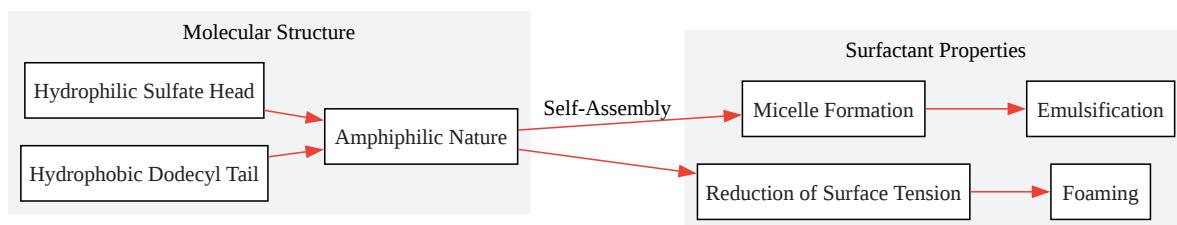
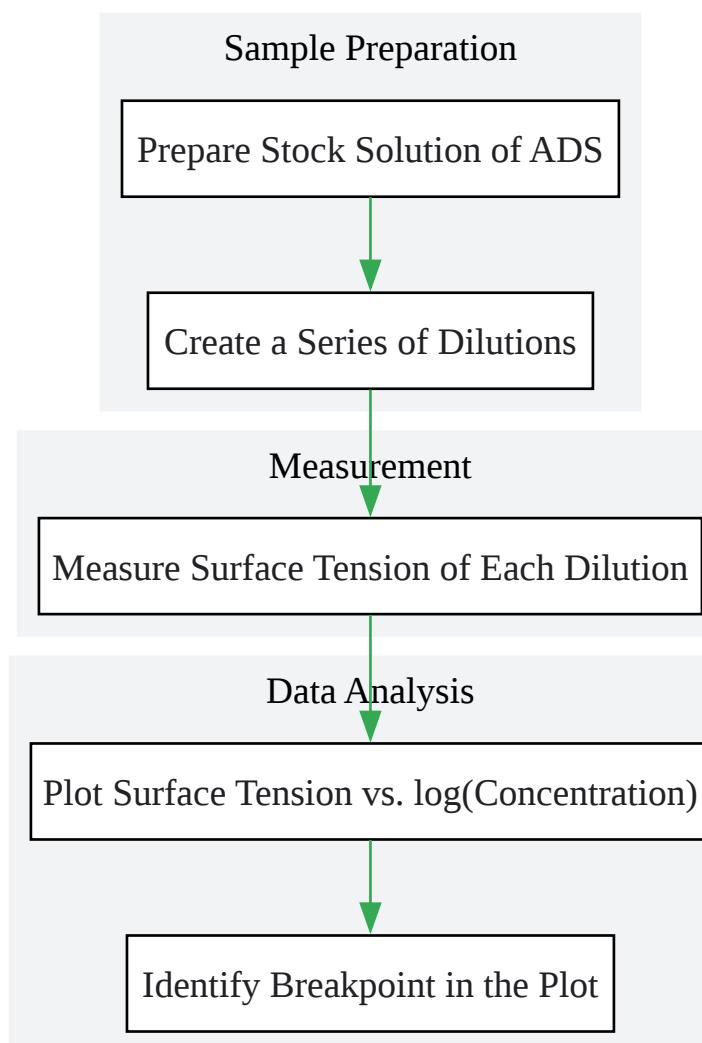
Experimental Protocols

Synthesis of Ammonium Dodecyl Sulfate

A common laboratory-scale synthesis of **ammonium dodecyl sulfate** involves the sulfation of dodecyl alcohol followed by neutralization with ammonia.

Workflow for the Synthesis of **Ammonium Dodecyl Sulfate**:





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